

Tetramethylammonium borohydride stability and storage conditions

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Compound of Interest

Compound Name: *Tetramethylammonium borohydride*

Cat. No.: *B8772049*

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Tetramethylammonium Borohydride: Technical Support Center

This technical support guide provides essential information on the stability and storage of **tetramethylammonium borohydride** (TMAB) for researchers, scientists, and professionals in drug development. Below you will find frequently asked questions, troubleshooting guides, and experimental protocols to ensure the safe and effective use of this reagent in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **tetramethylammonium borohydride**?

A1: **Tetramethylammonium borohydride** is a water-reactive substance that releases flammable gases upon contact with water.^{[1][2]} It is also toxic if swallowed and can cause severe skin burns and serious eye damage.^{[2][3]} Inhalation may lead to corrosive injuries to the upper respiratory tract and lungs.^[3]

Q2: How should I properly store **tetramethylammonium borohydride**?

A2: To ensure its stability, **tetramethylammonium borohydride** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^{[1][4]} It is crucial to protect it from moisture, and storage under an inert gas atmosphere is recommended.^{[4][5]} Some suppliers

recommend storage at room temperature, while others suggest refrigeration at 2-8°C.[6][7][8] Always consult the supplier-specific storage recommendations.

Q3: What are the signs of decomposition of **tetramethylammonium borohydride**?

A3: Decomposition may not be visually apparent. However, a noticeable decrease in reducing activity, the presence of an unusual odor, or discoloration of the white crystalline powder could indicate degradation. The primary cause of decomposition is exposure to moisture, leading to the evolution of hydrogen gas.

Q4: Is **tetramethylammonium borohydride** stable in any solvents?

A4: **Tetramethylammonium borohydride** has limited solubility in some organic solvents. For instance, its solubility is 0.5% in ethanol and 0.4% in acetonitrile at 25°C.[6][7] It is highly soluble in water (48% at 20°C), but it also reacts with water, hydrolyzing at a slow but steady rate.[6][7] The rate of hydrolysis in a 5.8M aqueous solution at 40°C is approximately 0.04% of its weight per hour.[6][7]

Q5: What materials are incompatible with **tetramethylammonium borohydride**?

A5: **Tetramethylammonium borohydride** is incompatible with water, strong acids, and oxidizing agents.[9] Contact with these substances can lead to violent reactions and the release of flammable gases.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced or no reactivity in a reduction reaction.	1. Reagent Decomposition: The tetramethylammonium borohydride may have been exposed to moisture or elevated temperatures. 2. Solvent Impurities: The solvent used may contain water.	1. Use a fresh bottle of the reagent. Ensure proper storage and handling techniques are followed to prevent future decomposition. 2. Use anhydrous solvents and ensure all glassware is thoroughly dried before use.
Unexpected gas evolution or vigorous reaction.	1. Contamination: The reaction vessel or solvent may be contaminated with water or an acidic substance. 2. Incorrect Reagent: The wrong reagent may have been used.	1. Immediately and safely quench the reaction with a dry, non-reactive solvent. Review the experimental setup and ensure all components are dry and free of contaminants. 2. Verify the identity of all reagents used in the experiment.
Solid reagent appears clumpy or discolored.	Moisture Absorption: The reagent has likely been exposed to atmospheric moisture.	The reagent may have partially decomposed. It is recommended to use a fresh, unopened container of tetramethylammonium borohydride for optimal results.

Data Summary

Physical and Chemical Properties

Property	Value	Citations
Appearance	White to off-white crystalline powder	[3][10]
Molecular Formula	C ₄ H ₁₆ BN	[6]
Molecular Weight	88.99 g/mol	[6]
Melting Point	>250°C (decomposes)	[1][8]
Density	0.813 g/cm ³	[6][8]

Stability and Reactivity Data

Parameter	Information	Citations
Thermal Decomposition	Decomposes slowly at 150°C and rapidly at 250°C in a vacuum.	[6][7]
Water Solubility	48% at 20°C; 61% at 40°C.	[6][7]
Ethanol Solubility	0.5% at 25°C.	[6][7]
Acetonitrile Solubility	0.4% at 25°C.	[6][7]
Hydrolysis Rate	In a 5.8M aqueous solution at 40°C, the hydrolysis rate is 0.04% of its original weight per hour. This rate decreases to 0.02% per hour in the presence of 5% tetramethylammonium hydroxide.	[6][7]

Experimental Protocols

Protocol 1: Qualitative Test for Water Sensitivity

Objective: To qualitatively assess the reaction of **tetramethylammonium borohydride** with water.

Materials:

- **Tetramethylammonium borohydride**
- Deionized water
- Dry test tube
- Spatula
- Chemical fume hood

Procedure:

- Place a small, spatula-tip amount of **tetramethylammonium borohydride** into a dry test tube.
- Working in a chemical fume hood, carefully add a few drops of deionized water to the test tube.
- Observe the reaction for any signs of gas evolution (effervescence).
- Expected Outcome: Bubbles of flammable hydrogen gas will be produced, confirming the water reactivity of the compound.

Protocol 2: Handling and Dispensing of Tetramethylammonium Borohydride

Objective: To provide a standard procedure for safely handling and weighing **tetramethylammonium borohydride**.

Materials:

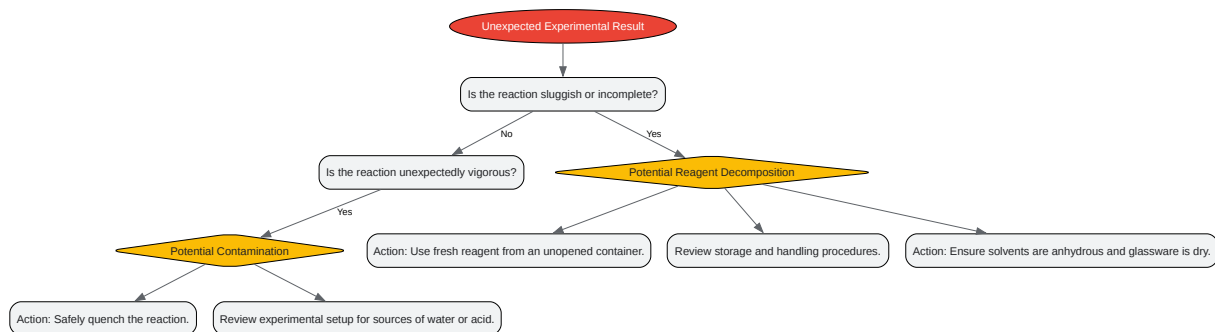
- **Tetramethylammonium borohydride** in its storage container
- Inert gas source (e.g., nitrogen or argon)
- Glovebox or Schlenk line

- Dry glassware
- Spatula
- Analytical balance

Procedure:

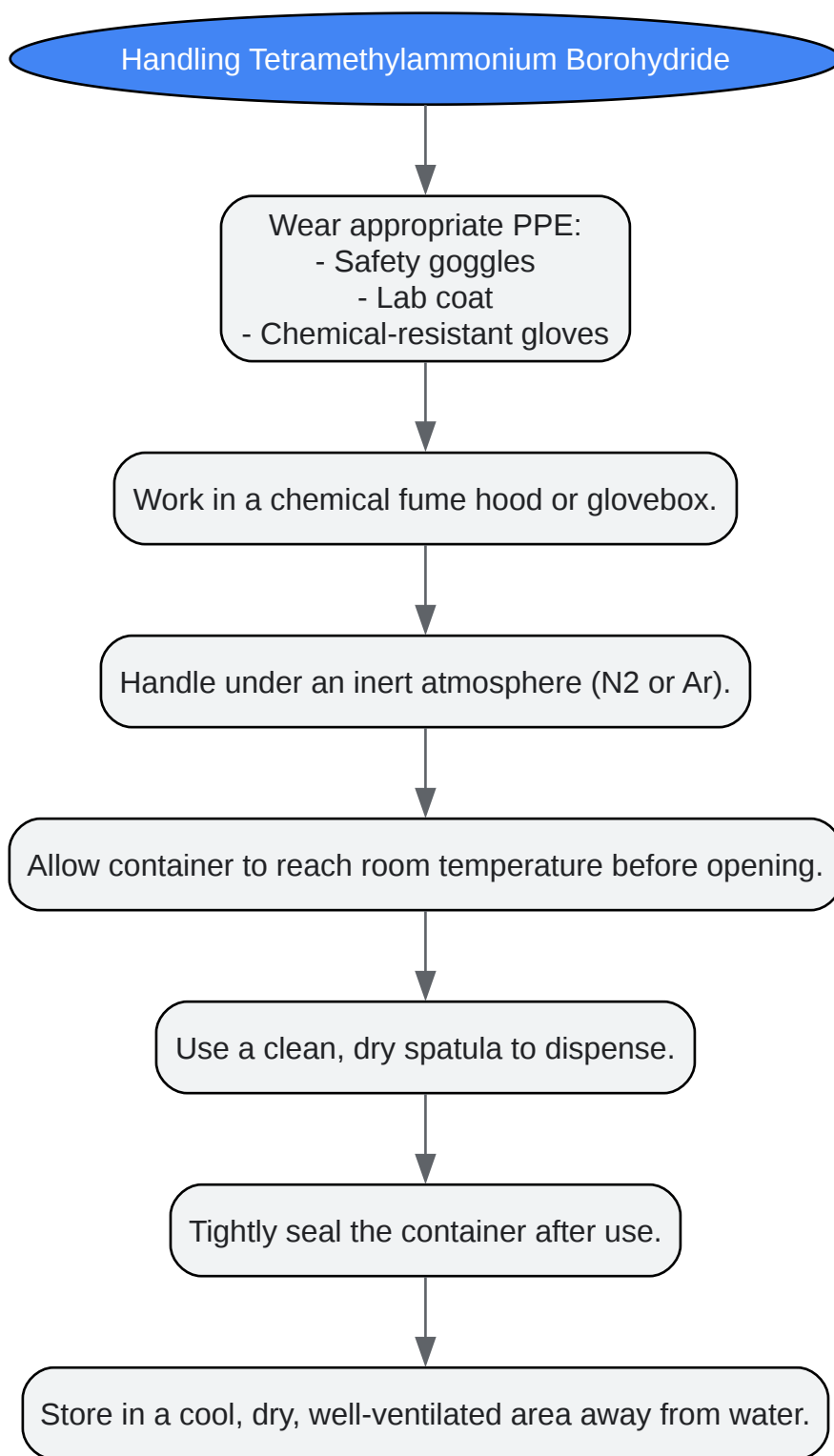
- If using a glovebox, ensure the atmosphere is inert and dry.
- If using a Schlenk line, ensure all glassware is properly dried and purged with inert gas.
- Allow the container of **tetramethylammonium borohydride** to equilibrate to the ambient temperature of the inert atmosphere before opening to prevent condensation.
- Under the inert atmosphere, carefully open the container.
- Using a clean, dry spatula, dispense the desired amount of the powder into a pre-weighed, dry container.
- Securely close the container of **tetramethylammonium borohydride**.
- If the dispensed material is to be used immediately, it can be dissolved in an appropriate anhydrous solvent under an inert atmosphere.

Visual Guides



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Caption: Troubleshooting workflow for unexpected reactivity.



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Caption: Safe handling and storage workflow.

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